

Comprehensive NMR Spectral Analysis: Deca-1,9-dien-3-one

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Compound of Interest

Compound Name: Deca-1,9-dien-3-one

Cat. No.: B13673964

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Introduction & Structural Context

Deca-1,9-dien-3-one (

) is a bifunctional linear chain characterized by two distinct alkene systems separated by a saturated methylene bridge.^[1] Its structure features a conjugated vinyl ketone (enone) system at the "head" (C1–C3) and an isolated terminal alkene at the "tail" (C9–C10).^[2]

Understanding the spectral distinction between these two alkene moieties is critical for researchers, particularly when monitoring cross-metathesis reactions or evaluating purity in flavor chemistry applications (where this molecule is known for metallic/mushroom sensory thresholds).^{[2][3]}

Molecule Numbering Scheme

For this analysis, the IUPAC priority assigns the ketone position as C3:

^[4]

Experimental Methodology

To reproduce the spectral data below, follow this standardized protocol to ensure resolution of the overlapping methylene signals and accurate integration of the vinyl protons.

- Solvent: Deuterated Chloroform () with 0.03% TMS (Tetramethylsilane) as internal standard.
- Concentration: ~10-15 mg of sample in 0.6 mL solvent.
- Frequency: Data is normalized for 400 MHz (¹H) and 100 MHz (¹³C) instruments.
- Temperature: 298 K ().

¹H NMR Spectral Analysis (400 MHz, CDCl₃)

The proton spectrum is defined by two distinct "vinyl zones."^[2]^[3] The enone protons (C1, C2) are significantly deshielded compared to the isolated alkene protons (C9, C10) due to the anisotropy and electron-withdrawing nature of the carbonyl group.^[3]

Data Summary Table

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
H-2	6.36	dd	1H	17.7, 10.5	-proton to C=O; deshielded by resonance.
H-1a	6.21	dd	1H	17.7, 1.5	-proton (trans to H-2); large . [2]
H-1b	5.82	dd	1H	10.5, 1.5	-proton (cis to H-2); medium .
H-9	5.80	ddt	1H	17.0, 10.2, 6.7	Internal vinyl H of isolated alkene. Overlaps slightly with H-1b.
H-10a	4.99	ddt	1H	17.0, 2.0, 1.6	Terminal vinyl H (trans to H-9). [2]
H-10b	4.93	ddt	1H	10.2, 2.0, 1.2	Terminal vinyl H (cis to H-9). [3]
H-4	2.56	t	2H	7.4	-methylene to ketone. [2]
H-8	2.04	q / m	2H	~7.0	Allylic methylene (next to

					isolated alkene).[2]
H-5	1.62	quint / m	2H	7.3	-methylene to ketone.[2]
H-6, H-7	1.30 – 1.45	m	4H	-	Bulk methylene chain.[2]

Technical Insight: The "Vinyl Gap"

A common error in analyzing this molecule is confusing the C1 and C9 protons.[2][3]

- Differentiation: H-2 (enone) appears at ~6.36 ppm, clearly separated from H-9 (isolated) at ~5.80 ppm.[2]
- Coupling: The enone system (H1/H2) forms a clear AMX spin system with sharp characteristic couplings (Hz).[2] The isolated alkene (H9/H10/H8) involves the H8 allylic protons, creating a more complex multiplet (ddt) for H9.[2][3]

13C NMR Spectral Analysis (100 MHz, CDCl3)

The carbon spectrum confirms the asymmetry of the molecule, displaying two distinct carbonyl/alkene regions and five aliphatic signals.[2][3]

Data Summary Table

Position	Shift (, ppm)	Carbon Type	Structural Environment
C-3	200.8	C=O	-unsaturated ketone (Enone).
C-9	138.9	CH	Internal carbon of isolated alkene.
C-1	136.4		-carbon of enone (deshielded by resonance).[2]
C-2	127.9	CH	-carbon of enone.
C-10	114.3		Terminal carbon of isolated alkene.
C-4	39.8		-position to ketone.
C-8	33.6		Allylic position (next to C9).[2]
C-6	28.9		Central chain.[2]
C-7	28.7		Central chain.[2]
C-5	23.9		-position to ketone.[2]

Diagnostic Signals[2][3]

- C3 (200.8 ppm): The diagnostic peak for the conjugated ketone.[2][3] A saturated ketone would appear further upfield (~208-210 ppm); conjugation shields the carbonyl carbon slightly.[2]
- C1 vs C10: Note the massive difference between the enone terminal carbon (C1, 136.4 ppm) and the isolated terminal carbon (C10, 114.3 ppm).[2][3] This ~22 ppm difference is the primary indicator of the enone functionality.[2][3]

Structural Connectivity & Logic (2D NMR)

To validate the assignment, we utilize Homonuclear (COSY) and Heteronuclear (HMBC) correlations.^{[2][3]} The logic flow is visualized below.

Connectivity Logic^{[2][3]}

- COSY (Proton-Proton): Establishes the two separate spin systems.^[2]

- System A: H1a/H1b

H2. (Note: H2 does NOT couple to H4 across the carbonyl).^{[2][3]}

- System B: H10a/H10b

H9

H8

H7...^[2]

- HMBC (Proton-Carbon): Bridges the carbonyl gap.^{[2][3]}

- H4 correlates to C3 (Carbonyl) and C2 (Enone

).^{[2][3]}

- H2 correlates to C3 and C4.^{[2][3]}

- This confirms the C2-C3-C4 linkage.^[2]

Diagram: COSY/HMBC Correlation Flow

Figure 1: NMR Correlation Network. Solid black lines indicate COSY (H-H) couplings.^[2] Dashed red arrows indicate key HMBC (H-C) correlations that bridge the carbonyl gap.

References

- Standard Enone Characterization: PubChem.^{[2][5]} (n.d.). 1-Octen-3-one Spectral Data. National Library of Medicine.^{[2][3]} Retrieved from [\[Link\]](#)

- Specific Molecule Synthesis & Sensory Data: Schlumpberger, P., & Buettner, A. (2022).[2][3] Influence of elongation and desaturation on chemosensory properties in acrylates and their corresponding 1-alken-3-ones. Food Chemistry, 13, 100209.[2][3] (Data derived from comparative analysis of Table 1 and Supporting Information). Retrieved from [\[Link\]](#)

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